

Application Notes and Protocols for VZ185 and its Negative Control, cis-VZ185

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *cis*-VZ185

Cat. No.: B2814098

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These application notes provide detailed protocols for researchers, scientists, and drug development professionals designing experiments with the potent and selective BRD7 and BRD9 degrader, VZ185, and its inactive diastereomer, **cis-VZ185**, which serves as a negative control.

Introduction

VZ185 is a Proteolysis Targeting Chimera (PROTAC) that potently and selectively induces the degradation of Bromodomain-containing protein 7 (BRD7) and Bromodomain-containing protein 9 (BRD9).[1][2] It functions by forming a ternary complex between the von Hippel-Lindau (VHL) E3 ubiquitin ligase and either BRD7 or BRD9, leading to their ubiquitination and subsequent degradation by the proteasome.[3][4] The diastereomer, **cis-VZ185**, is unable to bind to VHL and therefore does not induce degradation, making it an ideal negative control to delineate between biological effects resulting from BRD7/9 degradation versus off-target effects or target engagement alone.[2][4]

Data Presentation

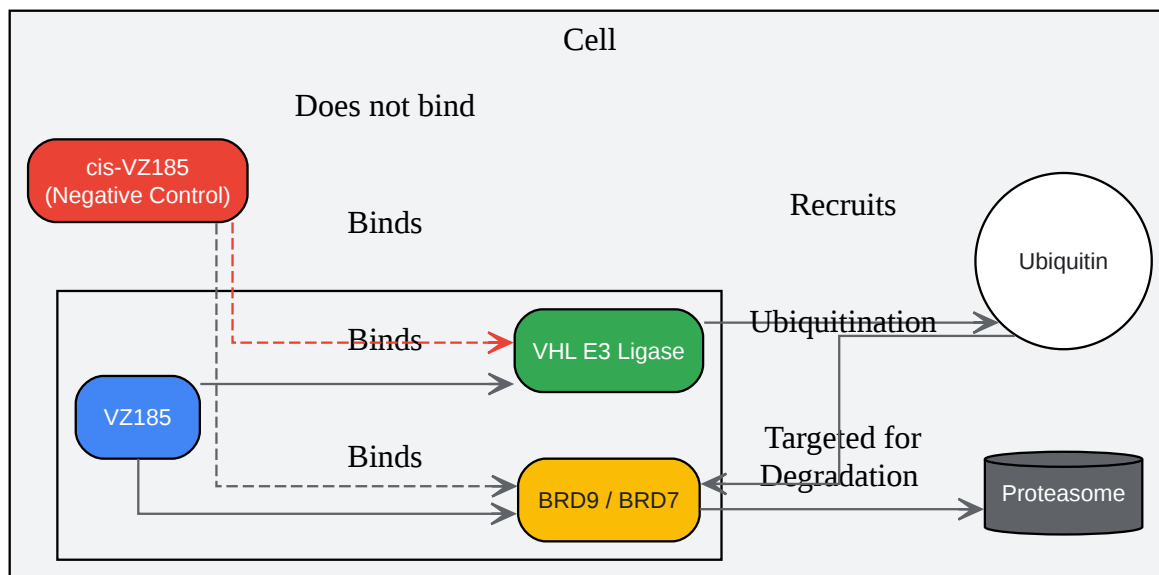
Table 1: In Vitro Potency and Cellular Activity of VZ185

Parameter	Cell Line	Value	Reference
BRD9 Degradation DC ₅₀	RI-1	1.8 nM	[2]
EOL-1	2.3 nM	[4]	
A-204	8.3 nM	[4]	
BRD7 Degradation DC ₅₀	RI-1	4.5 nM	[2]
Cell Viability EC ₅₀	EOL-1	3.4 nM	[4]
A-204	39.8 nM	[4]	

Table 2: Pharmacokinetic Properties of VZ185

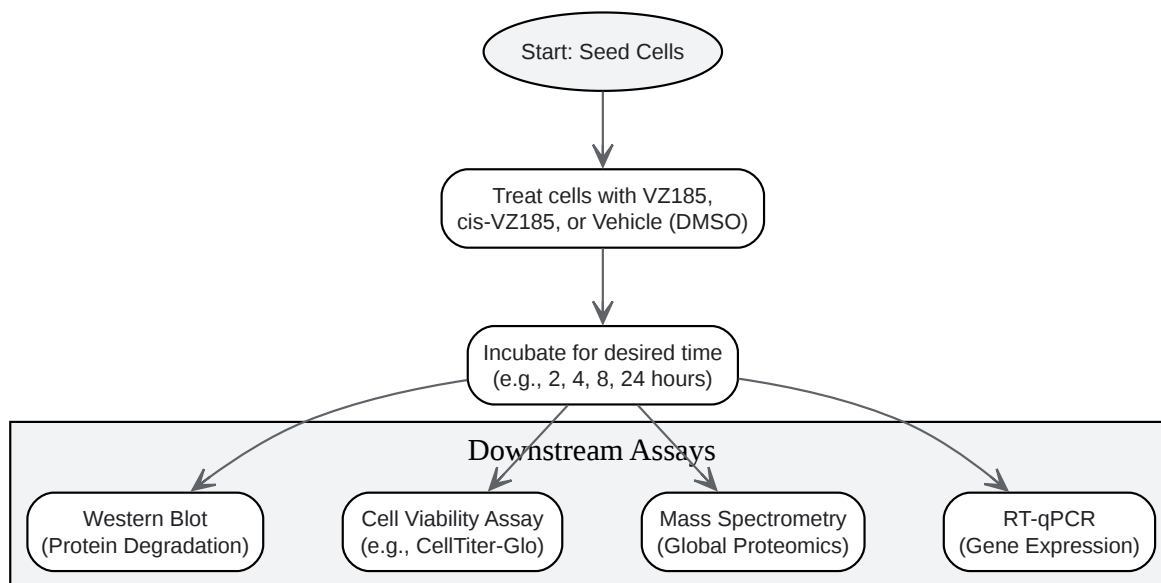
Species	Clearance (% QH)	Mean Residence Time (h)	Bioavailability (s.c.)
Mouse	12	2.1	Quantitatively bioavailable
Rat	120	2.1	Quantitatively bioavailable

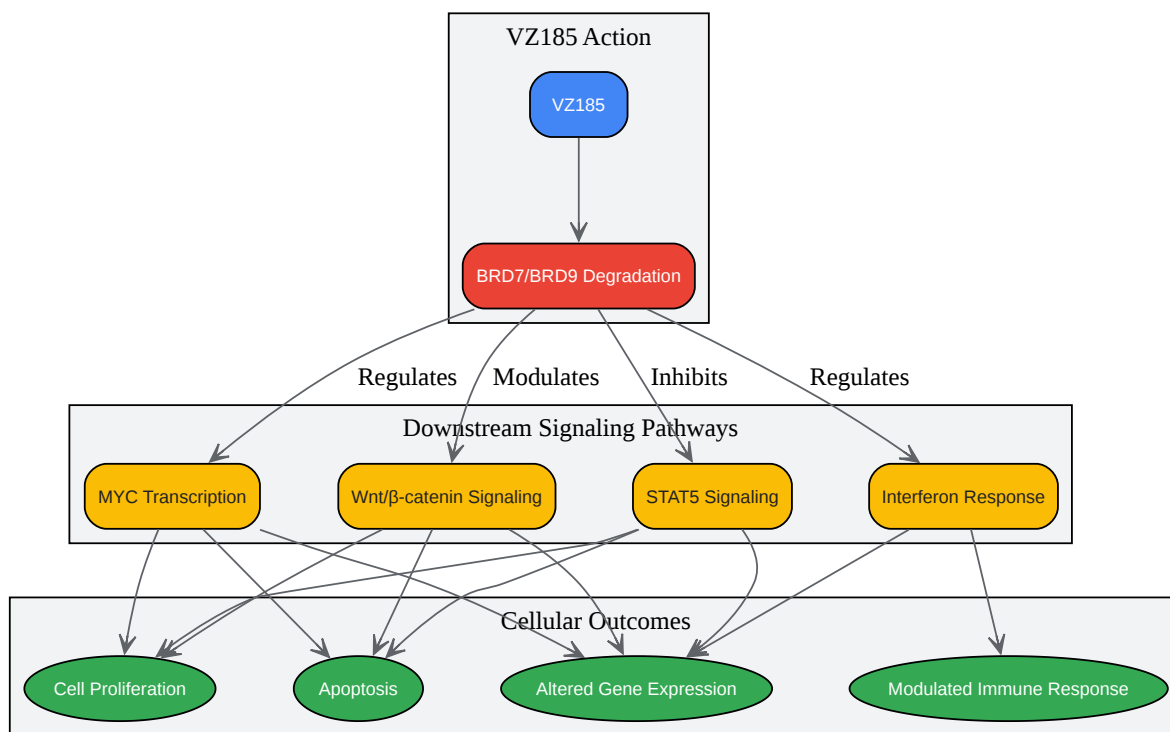
Mandatory Visualizations



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VZ185 Mechanism of Action





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References

- 1. BRD9 binds cell type-specific chromatin regions regulating leukemic cell survival via STAT5 inhibition - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]

- 3. BRD9 binds cell type-specific chromatin regions regulating leukemic cell survival via STAT5 inhibition - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Emerging Roles of BRD7 in Pathophysiology - PMC [pmc.ncbi.nlm.nih.gov]
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